

Gas chromatography-mass spectrometry (GC-MS) analysis of (-)-alpha-Gurjunene.

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Compound of Interest

Compound Name: (-)-alpha-Gurjunene

Cat. No.: B12085830

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Application Notes and Protocols for the GC-MS Analysis of (-)- α -Gurjunene

For Researchers, Scientists, and Drug Development Professionals

Introduction

(-)- α -Gurjunene is a tricyclic sesquiterpene found in the essential oils of various plants. As a volatile organic compound, Gas Chromatography-Mass Spectrometry (GC-MS) is the ideal analytical technique for its identification and quantification. This document provides a detailed protocol for the analysis of (-)- α -Gurjunene using GC-MS, including sample preparation, instrument parameters, and data analysis.

Experimental Protocols

1. Sample Preparation

Proper sample preparation is crucial for accurate and reproducible GC-MS analysis. The following protocol is recommended for the preparation of samples containing (-)- α -Gurjunene, such as essential oils or plant extracts.

- Objective: To extract and dilute (-)- α -Gurjunene to a concentration suitable for GC-MS analysis.

- Materials:
 - Sample containing (-)- α -Gurjunene (e.g., essential oil, plant extract)
 - Hexane (or other suitable volatile organic solvent like ethyl acetate)[1]
 - Vortex mixer
 - Centrifuge
 - 1.5 mL glass GC autosampler vials with caps
 - Micropipettes
- Procedure:
 - Accurately weigh approximately 10 mg of the essential oil or plant extract into a 10 mL volumetric flask.
 - Add hexane to the flask to dissolve the sample.
 - Vortex the solution for 30 seconds to ensure complete dissolution.
 - Bring the solution to a final volume of 10 mL with hexane. This results in a stock solution of approximately 1 mg/mL.
 - Perform a serial dilution to obtain a final concentration within the calibration range of the instrument (e.g., 1-100 μ g/mL).
 - If the sample contains particulate matter, centrifuge the solution at 3000 rpm for 5 minutes.
 - Transfer the supernatant to a 1.5 mL glass GC autosampler vial.

2. GC-MS Instrumentation and Parameters

The following instrumental parameters are recommended for the analysis of (-)- α -Gurjunene. These may be optimized based on the specific instrument and analytical requirements.

Parameter	Recommended Setting
Gas Chromatograph	
Column	HP-5MS (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent
Injection Volume	1 µL
Injection Mode	Split (split ratio 50:1) or Splitless
Injector Temperature	250°C
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Program	Initial temperature 60°C, hold for 2 min, ramp to 240°C at 3°C/min, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Transfer Line Temperature	280°C
Mass Scan Range	m/z 40-400 (for full scan analysis)
Solvent Delay	3 minutes

3. Data Acquisition and Analysis

- **Full Scan Analysis:** For qualitative analysis and identification of (-)- α -Gurjunene, acquire data in full scan mode. The resulting mass spectrum can be compared with a reference library (e.g., NIST, Wiley) for confirmation. The molecular ion of (-)- α -Gurjunene is expected at m/z 204.[2]

- Selected Ion Monitoring (SIM) Analysis: For quantitative analysis, use SIM mode to enhance sensitivity and selectivity. Monitor the following ions for (-)- α -Gurjunene:
 - Quantifier Ion: m/z 204 (Molecular Ion)
 - Qualifier Ions: m/z 161, 189 (characteristic fragment ions)
- Quantification: Create a calibration curve by injecting a series of standard solutions of (-)- α -Gurjunene at known concentrations. Plot the peak area of the quantifier ion against the concentration. The concentration of (-)- α -Gurjunene in the sample can then be determined from the calibration curve.

Data Presentation

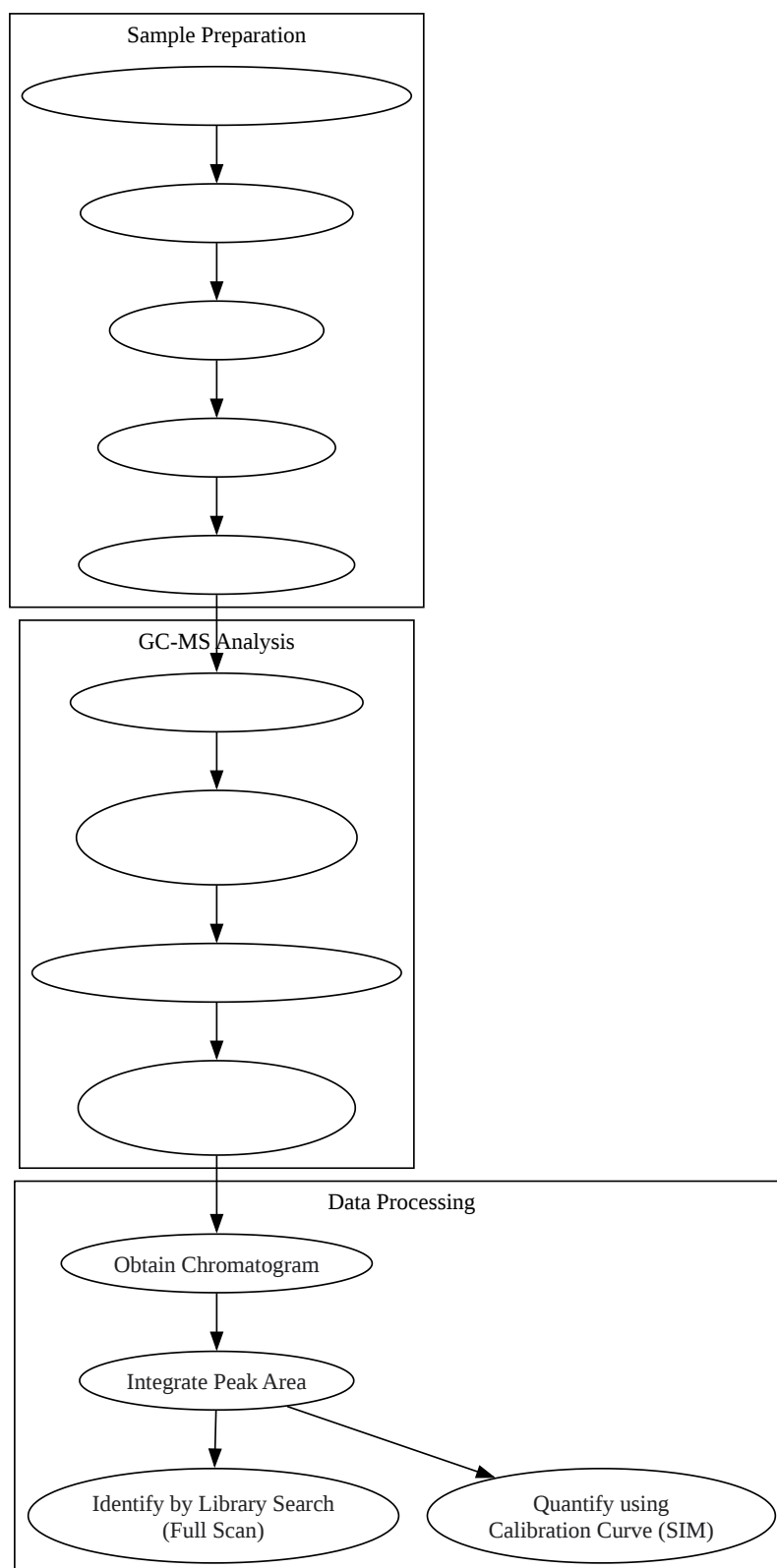
Table 1: GC-MS Parameters for (-)- α -Gurjunene Analysis

Parameter	Value
Gas Chromatograph	
Column Type	HP-5MS
Column Dimensions	30 m x 0.25 mm ID, 0.25 µm film thickness
Injection Volume	1 µL
Injection Mode	Split (50:1)
Injector Temperature	250°C
Carrier Gas	Helium
Flow Rate	1.0 mL/min
Oven Program	60°C (2 min), then 3°C/min to 240°C (5 min)
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Ion Source Temperature	230°C
Mass Scan Range (Full Scan)	m/z 40-400
SIM Ions (m/z)	204 (Quantifier), 161, 189 (Qualifiers)

Table 2: Example Quantitative Data for (-)- α -Gurjunene

Parameter	Value	Reference
Molecular Weight	204.35 g/mol	[2]
Kovats Retention Index (on DB-5)	1409	
Expected Retention Time (on HP-5MS)	~15-20 min (dependent on exact conditions)	
Calibration Curve		
Linearity Range	1 - 100 µg/mL	
Correlation Coefficient (r^2)	> 0.995	
Limits of Detection and Quantification		
Limit of Detection (LOD)	~0.1 µg/mL	
Limit of Quantification (LOQ)	~0.3 µg/mL	

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Caption: Logical workflow for GC-MS data processing and analysis.

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References

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- 2. (-)-alpha-Gurjunene | C₁₅H₂₄ | CID 15560276 - PubChem [pubchem.ncbi.nlm.nih.gov]
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